

Technical Guide: Certificate of Analysis for H-Glu(OBzl)-OBzl HCl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Glu(OBzl)-OBzl.HCl*

Cat. No.: B1295619

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the analytical data and methodologies associated with the quality control of H-Glu(OBzl)-OBzl HCl (L-Glutamic acid dibenzyl ester hydrochloride), a critical reagent in peptide synthesis. The data presented is a representative summary compiled from various suppliers and standard analytical practices.

Physicochemical Properties

H-Glu(OBzl)-OBzl HCl is a protected form of L-glutamic acid, widely used as a building block in the synthesis of peptides.^{[1][2]} The benzyl ester groups protect the α - and γ -carboxyl functionalities, enabling selective peptide bond formation.^{[1][2]}

Property	Representative Value	Source
CAS Number	4561-10-8	^[3]
Molecular Formula	C ₁₉ H ₂₂ ClNO ₄	^[1]
Molecular Weight	363.84 g/mol	^{[1][4]}
Appearance	White to off-white solid	^[4]
Purity	≥97%	^[1]
Storage	Room temperature, dry, sealed storage, away from moisture.	^{[1][4]}

Analytical Data Summary

The following table summarizes the typical quantitative data found on a Certificate of Analysis for H-Glu(OBzl)-OBzl HCl. These specifications ensure the material's identity, purity, and suitability for research and development.

Analytical Test	Specification	Method
Purity (HPLC)	≥97.0%	High-Performance Liquid Chromatography
Identity (¹ H NMR)	Consistent with structure	Nuclear Magnetic Resonance Spectroscopy
Specific Rotation ([α] _D)	Lot-specific value	Polarimetry
Elemental Analysis	Conforms to theoretical values (C, H, N)	Combustion Analysis
Appearance	White to off-white solid	Visual Inspection

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is used to determine the purity of the compound by separating it from any impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of Solvent A (Water with 0.1% Trifluoroacetic Acid) and Solvent B (Acetonitrile with 0.1% Trifluoroacetic Acid).
- Gradient Program:

- 0-5 min: 95% A, 5% B
- 5-25 min: Linear gradient to 5% A, 95% B
- 25-30 min: Hold at 5% A, 95% B
- 30-35 min: Return to 95% A, 5% B
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm.
- Sample Preparation: Dissolve a known concentration of the sample (e.g., 1 mg/mL) in a suitable solvent like DMSO or the initial mobile phase composition.[\[4\]](#)
- Analysis: The purity is calculated by dividing the area of the main peak by the total area of all peaks in the chromatogram.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation

^1H NMR spectroscopy is employed to confirm the chemical structure of the molecule.

- Instrumentation: A 300 MHz or higher NMR spectrometer.
- Solvent: Deuterated solvent such as DMSO- d_6 or CDCl_3 .
- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of the deuterated solvent.
- Procedure: Acquire the ^1H NMR spectrum. The resulting chemical shifts, integrations, and coupling patterns must be consistent with the known structure of H-Glu(OBzl)-OBzl HCl.[\[5\]](#)

Polarimetry for Specific Rotation Measurement

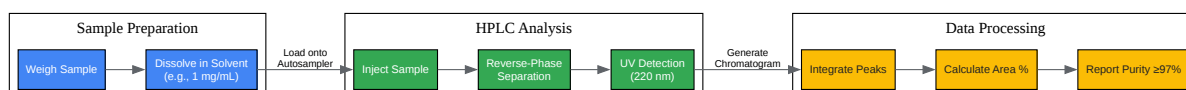
Specific rotation is a measure of the optical activity of a chiral compound and confirms its stereochemical integrity.

- Instrumentation: A polarimeter with a sodium lamp (D-line, 589 nm).[6]
- Sample Preparation: Prepare a solution of the sample at a precise concentration (c, in g/mL) in a specified solvent (e.g., Methanol or Acetic Acid).[7]
- Procedure:
 - Calibrate the polarimeter with the pure solvent.
 - Fill a sample tube of a known path length (l, in decimeters) with the sample solution.[6]
 - Measure the observed optical rotation (α) at a specified temperature (T).
- Calculation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha]_{TD} = \alpha / (l * c)$.

Visualizations

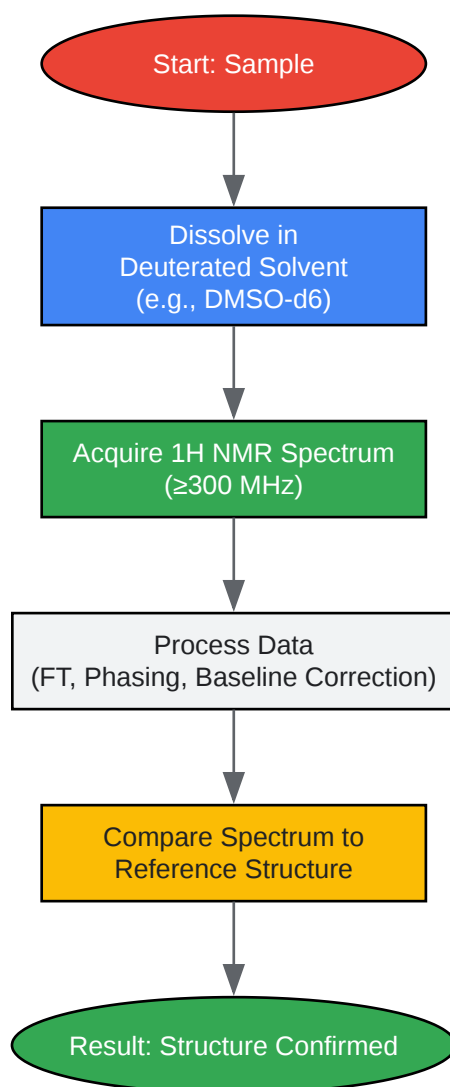
Experimental Workflows

The following diagrams illustrate the logical flow of the key analytical procedures.



[Click to download full resolution via product page](#)

Caption: Workflow for HPLC Purity Analysis.

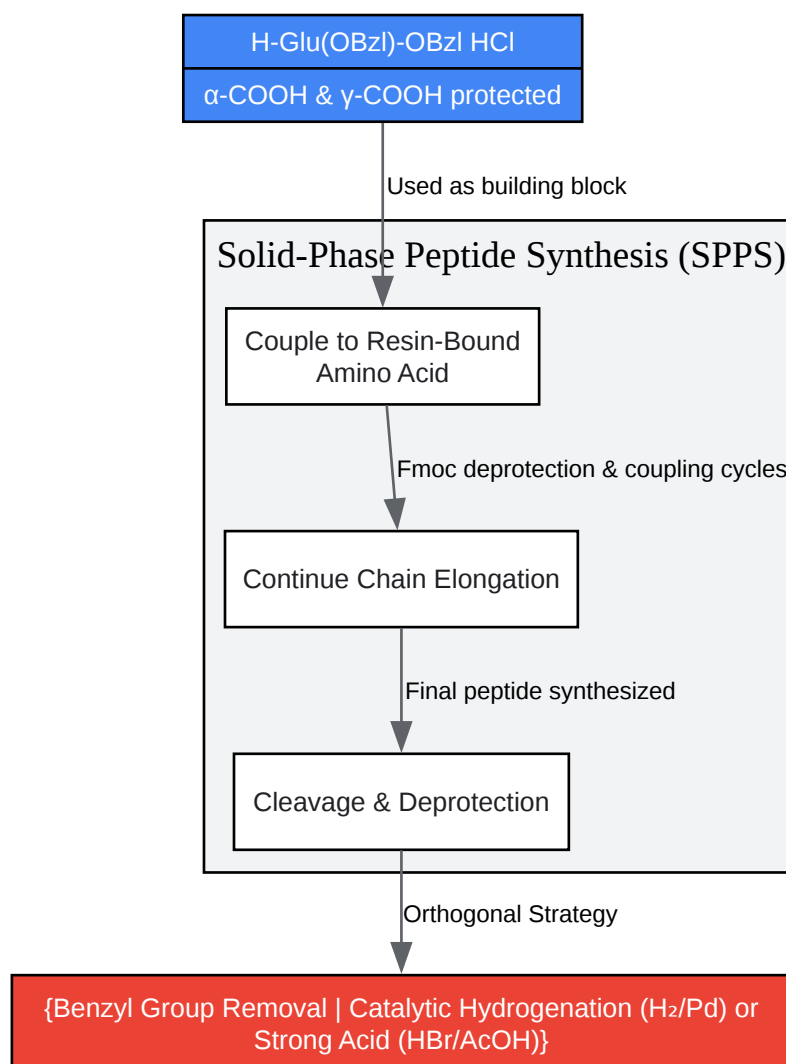


[Click to download full resolution via product page](#)

Caption: Workflow for NMR Structural Confirmation.

Application in Peptide Synthesis

H-Glu(OBzl)-OBzl HCl serves as a foundational component in both solution-phase and solid-phase peptide synthesis (SPPS).^{[1][2]} Its protected carboxyl groups prevent unwanted side reactions during the coupling of amino acids in the growing peptide chain. The hydrochloride salt form enhances the compound's stability and handling characteristics.^[2] The benzyl protecting groups are advantageous as they are stable under the basic conditions used for Fmoc-deprotection in SPPS but can be removed under different conditions, such as catalytic hydrogenation, providing an orthogonal protection strategy.^[2]



[Click to download full resolution via product page](#)

Caption: Role of H-Glu(OBzl)-OBzl HCl in Peptide Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-Glu(OBzl)-OBzl.HCl [myskinrecipes.com]
- 2. Buy H-Glu-Obzl.HCl (EVT-1729276) | 945651-03-6 [evitachem.com]

- 3. peptide.com [peptide.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. biocrick.com [biocrick.com]
- 6. iptek.its.ac.id [iptek.its.ac.id]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for H-Glu(OBzl)-OBzl HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295619#certificate-of-analysis-for-h-glu-obzl-obzl-hcl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com